

Proficiency testing schemes for 2,3-Dichloronaphthalene in environmental labs

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Compound of Interest

Compound Name: 2,3-Dichloronaphthalene

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An Objective Comparison of Proficiency Testing Schemes for 2,3-Dichloronaphthalene Analysis in Environmental Laboratories

For researchers, scientists, and drug development professionals engaged in the analysis of environmental contaminants, ensuring the accuracy and reliability of data is paramount. Proficiency testing (PT) is a critical component of a laboratory's quality assurance system, providing an independent assessment of analytical performance. This guide offers a comparative overview of proficiency testing options relevant to the analysis of **2,3-Dichloronaphthalene**, a member of the polychlorinated naphthalene (PCN) family, in environmental matrices.

It is important to note that dedicated, publicly available proficiency testing schemes specifically for **2,3-Dichloronaphthalene** are not common. PCNs are often included in broader schemes for persistent organic pollutants (POPs) or other halogenated compounds. Therefore, this guide provides a comparison of major PT scheme providers whose programs for POPs are most relevant for laboratories analyzing PCNs. Direct inquiry with these providers for specific information on the inclusion of **2,3-Dichloronaphthalene** or other PCNs in their schemes is highly recommended.

Comparison of Major Proficiency Testing Scheme Providers

While specific performance data for **2,3-Dichloronaphthalene** from PT schemes is not publicly available, the following table summarizes the offerings of major providers who supply PT schemes for related compounds in environmental matrices. The selection of a provider should be based on the specific needs of the laboratory, including matrix types, frequency of testing, and regulatory requirements.

PT Scheme Provider	Relevant Programs	Typical Matrices	Key Features
LGC AXIO Proficiency Testing	Environmental Chemistry Schemes (e.g., Aquacheck)	Water, Soil, Food, Beverages	Global provider with a large number of participating laboratories. Offers a wide range of schemes for various environmental contaminants, including POPs. [1] Accredited to ISO/IEC 17043.
Fapas® (a service of Fera Science Ltd.)	Water & Environmental Chemistry Schemes	Water, Soil, Food	Established provider with a comprehensive range of PT schemes. Provides detailed reports with statistical analysis and method comparisons. Accredited by UKAS to ISO/IEC 17043. [2]
ERA (a Waters Company)	Water Pollution (WP) and Water Supply (WS) PT Schemes	Wastewater, Drinking Water, Soil	Leading provider in the United States, offering a wide portfolio of environmental PTs. Known for their QuiK Response™ PTs for rapid corrective action.
MilliporeSigma (incorporating former RTC)	Environmental PT Schemes	Drinking Water, Wastewater, Soil/Solids, Air	Offers a broad range of PT schemes and certified reference materials. Their

schemes are designed to meet TNI (The NELAC Institute) requirements.

NSI Lab Solutions	Environmental PT Programs	Water, Soil, Hazardous Waste	Provides a variety of PT studies for environmental laboratories, including those for POPs like PCBs. Offers PT Express™ for on-demand testing.
Phenova	Environmental PT Studies (WP, WS, HW)	Water, Soil, Hazardous Waste	Offers a comprehensive set of PT studies for environmental labs to meet regulatory accreditation requirements.
Absolute Standards, Inc.	Performance Testing Samples	Water, Soil	Provides strong technical support and corrective action assistance.

Experimental Protocols for Polychlorinated Naphthalene Analysis

The analysis of **2,3-Dichloronaphthalene** and other PCNs in environmental samples typically involves sophisticated analytical techniques to achieve the required sensitivity and selectivity. The following is a generalized experimental protocol based on common methodologies.

1. Sample Preparation:

- Solid Matrices (e.g., Soil, Sediment): Samples are typically air-dried, homogenized, and sieved. A representative subsample is then subjected to extraction.
- Water Matrices: Large volume water samples (e.g., 1 liter) are typically extracted using liquid-liquid extraction (LLE) with a suitable organic solvent (e.g., dichloromethane) or solid-phase extraction (SPE) with a cartridge designed to retain semi-volatile organic compounds.

2. Extraction:

- Soxhlet Extraction: A classical and robust technique for solid samples, using a solvent mixture such as hexane/acetone or toluene.
- Pressurized Liquid Extraction (PLE) / Accelerated Solvent Extraction (ASE®): A more modern and faster technique that uses elevated temperatures and pressures to extract analytes from solid samples.
- Ultrasonic Extraction: Utilizes ultrasonic waves to enhance the extraction of analytes from solid matrices.

3. Clean-up:

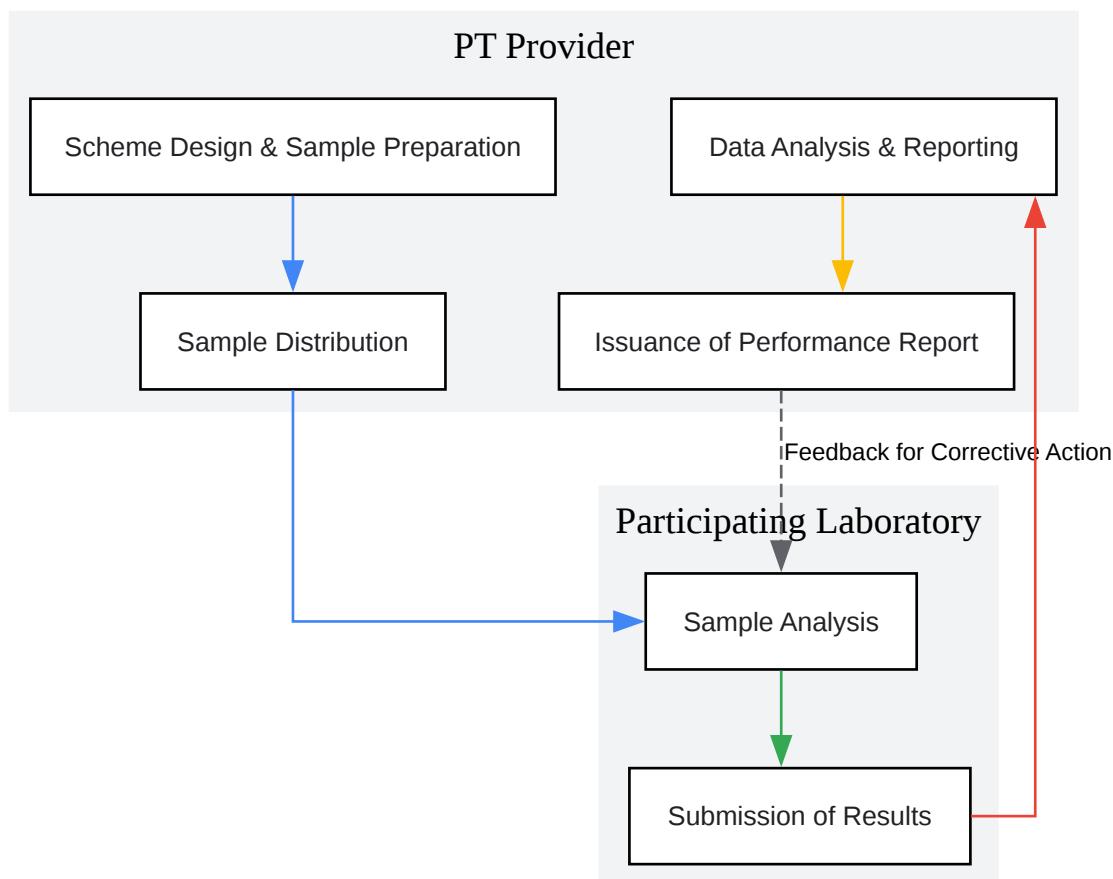
- The raw extracts from environmental samples are often complex and require a clean-up step to remove interfering compounds.
- Column Chromatography: Alumina, silica gel, or Florisil® are commonly used stationary phases to separate PCNs from other co-extracted substances like lipids and other POPs. Multi-layer silica columns are often employed for effective fractionation.
- Gel Permeation Chromatography (GPC): Used to remove high molecular weight interferences such as lipids.

4. Instrumental Analysis:

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the primary technique for the separation and detection of PCN congeners.
 - Low-Resolution Mass Spectrometry (LRMS): Often used for screening and analysis of less complex samples.
 - High-Resolution Mass Spectrometry (HRMS): The gold standard for sensitive and selective analysis of PCNs in complex matrices, as it can resolve PCNs from interfering compounds with the same nominal mass.[\[1\]](#)
- Isotope Dilution: The use of ¹³C-labeled internal standards is highly recommended for accurate quantification, as it corrects for losses during sample preparation and analysis.[\[1\]](#)

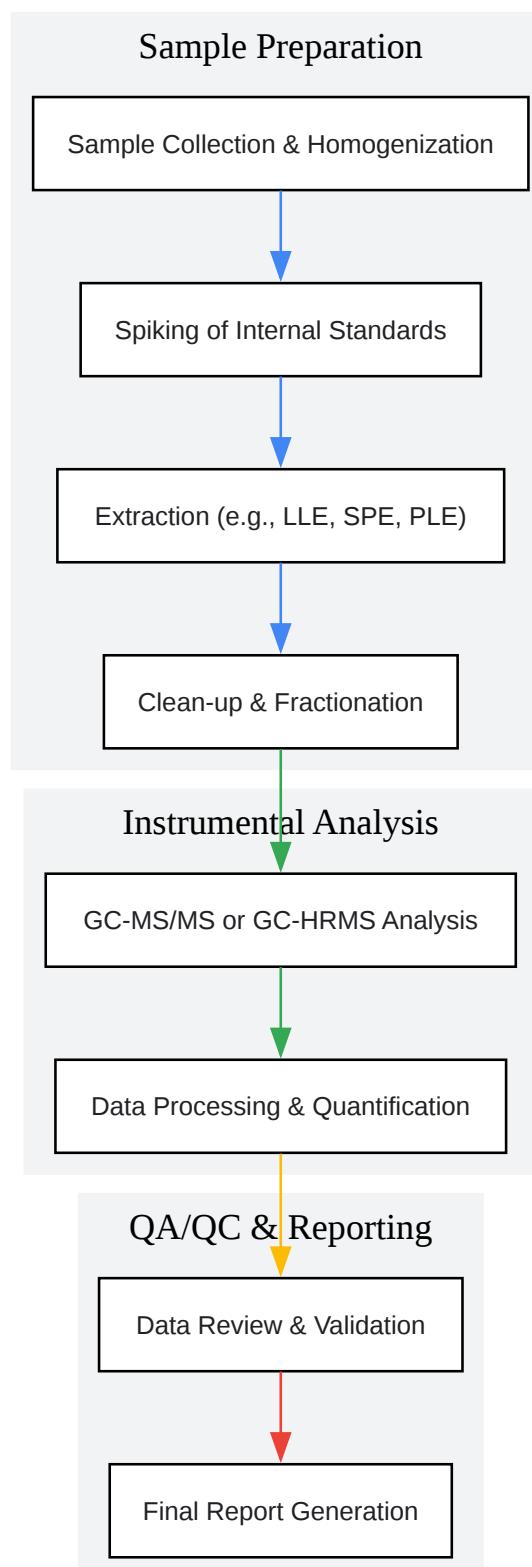
Visualizing the Proficiency Testing and Analytical Workflow

To better illustrate the processes involved, the following diagrams, created using the DOT language, outline the logical flow of a proficiency testing scheme and a typical analytical workflow for **2,3-Dichloronaphthalene**.



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Caption: A logical workflow of a typical proficiency testing scheme.



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Caption: A typical experimental workflow for **2,3-Dichloronaphthalene** analysis.

In conclusion, while dedicated proficiency testing schemes for **2,3-Dichloronaphthalene** are not readily found, laboratories can ensure the quality of their analytical data by participating in broader POPs schemes offered by reputable providers and by implementing robust, validated analytical methods. The information and workflows provided in this guide serve as a valuable resource for laboratories aiming to achieve high standards in the analysis of polychlorinated naphthalenes.

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